

"comparative study of potassium hydrogen tartrate and potassium bitartrate as pH standards"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium hydrogen tartrate

Cat. No.: B148006

[Get Quote](#)

A Comparative Guide to **Potassium Hydrogen Tartrate** and Potassium Bitartrate as pH Standards

A Note on Nomenclature: Unraveling a Common Misconception

In the realm of analytical chemistry and buffer standards, precision in terminology is paramount. It is a common point of confusion, but "**potassium hydrogen tartrate**" and "potassium bitartrate" are, in fact, two names for the exact same chemical compound.^{[1][2][3]} This guide will therefore treat these terms as synonymous, referring to the potassium acid salt of L-(+)-tartaric acid with the chemical formula $\text{KC}_4\text{H}_5\text{O}_6$.^{[1][2][3]} This substance is also widely known as cream of tartar.^[1] It serves as a primary reference standard for pH buffers, as recognized by the National Institute of Standards and Technology (NIST).^[1]

Physicochemical Properties

Potassium hydrogen tartrate is a white crystalline powder with a slightly acidic taste.^[3] It is a byproduct of winemaking, crystallizing in wine casks during the fermentation of grape juice. Its low solubility in cold water is a key characteristic. The fundamental physicochemical properties are summarized in the table below.

Property	Value
Chemical Formula	KC ₄ H ₅ O ₆
Molar Mass	188.18 g/mol [4]
Appearance	White crystalline powder[3]
Density	1.954 g/cm ³ at 25 °C
Solubility in Water	5.7 g/L at 20 °C[2], 61 g/L at 100 °C[3]
pH of Saturated Solution	3.557 at 25 °C[1][2]

Performance as a pH Standard

A saturated solution of **potassium hydrogen tartrate** is a convenient and reliable pH standard, particularly for the acidic range.[1] The pH of this and other molar solutions of **potassium hydrogen tartrate** has been precisely determined over a range of temperatures.

pH of Potassium Hydrogen Tartrate Solutions at Various Temperatures

The following table presents the certified pH values for various concentrations of **potassium hydrogen tartrate** solutions at different temperatures, as established by studies from the National Bureau of Standards (now NIST).[1]

Temperature (°C)	Saturated Solution (approx. 0.034 M at 25°C)	0.03 M Solution	0.02 M Solution	0.01 M Solution
0	-	-	-	3.66
10	-	-	3.60	3.62
20	3.56	3.57	3.58	3.59
25	3.557[1][2]	3.56	3.57	3.58
30	3.55	3.55	3.56	3.57
40	3.55	3.55	3.55	3.56
50	3.55	3.55	3.55	3.56
60	3.56	3.56	3.56	3.57
95	3.61	-	-	-

Experimental Protocols

Accurate preparation of pH standard solutions is critical for precise pH measurements. The following are detailed methodologies for preparing **potassium hydrogen tartrate** buffer solutions.

Preparation of a Saturated Potassium Hydrogen Tartrate Solution (NIST Protocol)

- Add an excess of high-purity **potassium hydrogen tartrate** to distilled water in a glass-stoppered bottle or flask. A 100% excess of the salt is recommended to ensure saturation. (Approximately 1.4 g per 100 mL of water at 25 °C).
- Shake vigorously for several minutes to facilitate dissolution and achieve saturation.
- Allow the excess solid to settle.
- Decant the clear supernatant solution for use. If necessary, the solution can be filtered.

- Store the prepared solution in a tightly sealed, glass-stoppered borosilicate glass bottle to prevent contamination and changes in concentration.

Preparation of a 0.01 Molal Potassium Hydrogen Tartrate Solution (NIST Protocol)

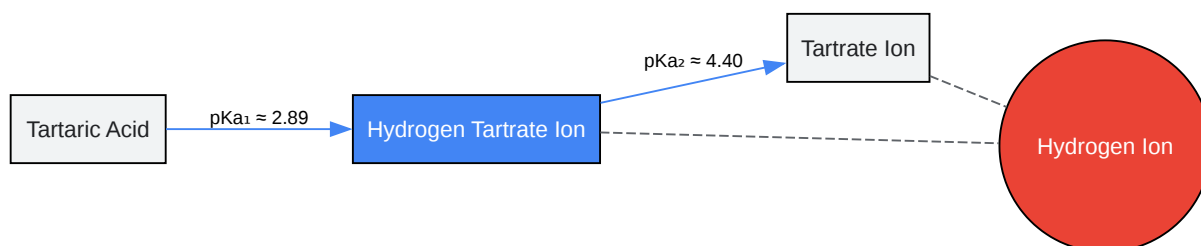
- Weigh 1.883 g of undried, high-purity **potassium hydrogen tartrate** (air weight).
- Add the weighed salt to 1000.0 g of distilled water.
- Mix thoroughly until all the salt has dissolved.

Alternatively, for a 1-liter solution:

- Weigh 1.878 g of undried, high-purity **potassium hydrogen tartrate** (air weight).
- Transfer the salt to a 1-liter volumetric flask.
- Fill the flask to the mark with distilled water.
- Shake the flask until all the salt is dissolved and the solution is homogeneous.

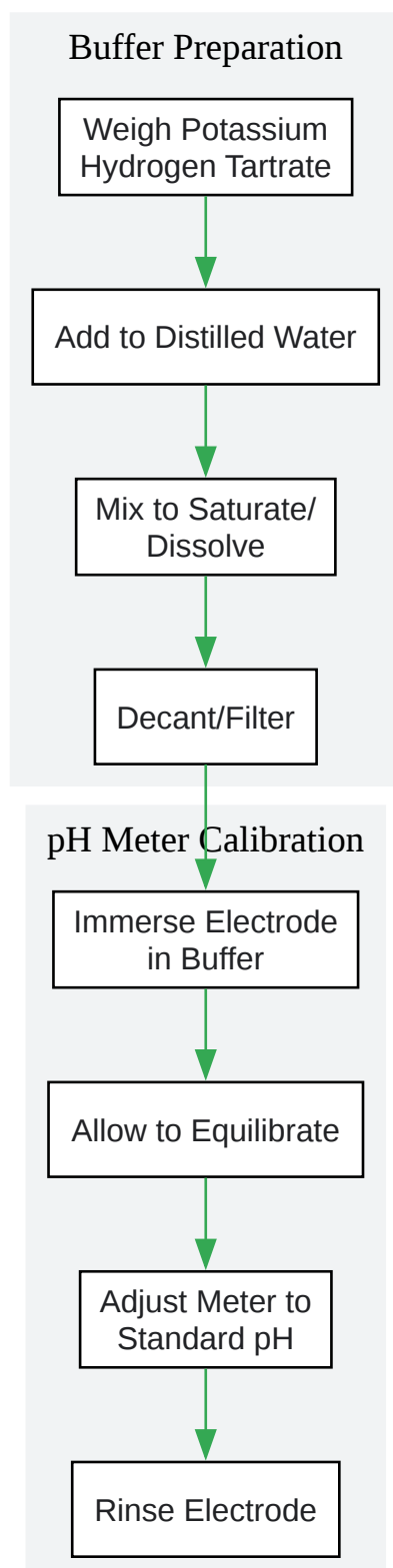
Chemical Equilibria and Experimental Workflow

The buffering action of **potassium hydrogen tartrate** is governed by the dissociation of the hydrogen tartrate ion. The following diagrams illustrate the chemical equilibrium and a typical experimental workflow for pH meter calibration.



[Click to download full resolution via product page](#)

Caption: Chemical equilibria of tartaric acid in solution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. upload.wikimedia.org [upload.wikimedia.org]
- 2. Potassium hydrogen tartrate certified secondary standard reference material for pH measurement; directly traceable to primary SRM from NIST/PTB pH(S) = 3.63 / pH(S) = 3.55 (25 C) Certipur 868-14-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. Potassium hydrogen tartrate | OIV [[oiv.int](https://www.oiv.int)]
- 4. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- To cite this document: BenchChem. ["comparative study of potassium hydrogen tartrate and potassium bitartrate as pH standards"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148006#comparative-study-of-potassium-hydrogen-tartrate-and-potassium-bitartrate-as-ph-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com